

# "strategies for dating fine-grained and glassy volcanic rocks"

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## Compound of Interest

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## Technical Support Center: Geochronology of Volcanic Rocks

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and professionals engaged in the dating of fine-grained and glassy volcanic rocks.

### Frequently Asked Questions (FAQs)

Q1: Which dating method is most suitable for my fine-grained/glassy volcanic rock sample?

A1: The choice of dating method depends on the expected age of the rock, its composition, and the minerals present.

- For young volcanic rocks (thousands to a few million years old):  $^{40}\text{Ar}/^{39}\text{Ar}$  dating is often preferred due to its high precision.<sup>[1][2]</sup> It is an advancement of the K-Ar method.<sup>[3][4]</sup>
- For a wide range of ages (from 1 million to over 4.5 billion years): U-Pb dating of zircon crystals, if present, is a highly robust and precise method.<sup>[5][6]</sup> Zircon is resistant to weathering and has a high closure temperature (around  $900^{\circ}\text{C}$ ), making the dates reliable.<sup>[5][6]</sup>
- For volcanic glass and minerals like apatite and zircon: Fission track dating can be used to determine the age of cooling below a specific temperature.<sup>[7][8]</sup>

- For obsidian (volcanic glass): Obsidian hydration dating can be used as a relative or absolute dating method for samples up to 200,000 years old.[9][10]

Q2: What is the difference between K-Ar and  $^{40}\text{Ar}/^{39}\text{Ar}$  dating?

A2:  $^{40}\text{Ar}/^{39}\text{Ar}$  dating is a refinement of the K-Ar method.[3][4] In K-Ar dating, potassium (K) and argon (Ar) are measured on separate sample aliquots.[4] In  $^{40}\text{Ar}/^{39}\text{Ar}$  dating, the sample is irradiated to convert a stable isotope of potassium ( $^{39}\text{K}$ ) into  $^{39}\text{Ar}$ . [2][4] This allows for the determination of the K/Ar ratio from a single measurement of argon isotopes on a single sample, which can reduce uncertainties related to sample heterogeneity.[4][11]

Q3: Can I date a rock that has no visible crystals (aphanitic)?

A3: Yes. Fine-grained or glassy (aphanitic) rocks can be dated. For the  $^{40}\text{Ar}/^{39}\text{Ar}$  or K-Ar methods, the whole-rock groundmass can be analyzed, though this can be susceptible to alteration.[12] If the rock contains rare, small crystals (microphenocrysts) of minerals like sanidine or biotite, these can be separated and dated. For U-Pb dating, even tiny zircon crystals can be extracted and analyzed.

Q4: What is a "closure temperature" and why is it important?

A4: The closure temperature is the temperature below which a mineral becomes a closed system for a particular radioactive isotope system.[5] Above this temperature, the daughter isotopes can diffuse out of the mineral, resetting the radiometric "clock". When the mineral cools below the closure temperature, the daughter isotopes are trapped, and the clock starts. Different minerals have different closure temperatures for the same isotopic system. For example, in the Ar-Ar system, hornblende has a closure temperature of  $\sim 550^\circ\text{C}$ , while biotite's is  $\sim 300^\circ\text{C}$ . [4] This can be used to understand the cooling history of a rock.[4]

## Troubleshooting Guides

Issue 1: My  $^{40}\text{Ar}/^{39}\text{Ar}$  or K-Ar date is much older than expected based on stratigraphy.

- Possible Cause: Excess Argon ( $^{40}\text{Ar}^*$ )
  - Explanation: The rock or its constituent minerals may have incorporated "excess" argon that is not from the in-situ decay of  $^{40}\text{K}$ . [13] This is a known issue in volcanic rocks where

magma can carry argon from the mantle.[\[13\]](#)[\[14\]](#)

- Troubleshooting Steps:

- Examine the Isochron: An isochron plot ( $^{36}\text{Ar}/^{40}\text{Ar}$  vs.  $^{39}\text{Ar}/^{40}\text{Ar}$ ) can help identify the presence of a non-atmospheric trapped argon component. A well-defined isochron with an initial  $^{40}\text{Ar}/^{36}\text{Ar}$  ratio higher than the atmospheric value (298.56) indicates excess argon.
- Analyze Mineral Separates: Different minerals trap excess argon to varying degrees. Analyzing separates of minerals like plagioclase, sanidine, or pyroxene can help identify a component with a reliable age.
- Step-Heating Analysis: A step-heating experiment in  $^{40}\text{Ar}/^{39}\text{Ar}$  dating can sometimes separate the excess argon, which may be released at different temperatures than the radiogenic argon.

Issue 2: My  $^{40}\text{Ar}/^{39}\text{Ar}$  or K-Ar date is significantly younger than expected.

- Possible Cause 1: Argon Loss

- Explanation: The rock may have been subjected to a later thermal event (e.g., burial metamorphism, hydrothermal alteration) that caused it to be heated above its closure temperature, leading to the diffusion and loss of radiogenic  $^{40}\text{Ar}$ . Alteration of volcanic glass can also lead to argon loss.[\[12\]](#)[\[15\]](#)

- Troubleshooting Steps:

- Petrographic Analysis: Examine thin sections for signs of alteration, such as the presence of clays, zeolites, or sericite.[\[16\]](#)
- Step-Heating Age Spectrum: In an  $^{40}\text{Ar}/^{39}\text{Ar}$  step-heating experiment, argon loss can often be identified by a "staircase" pattern in the age spectrum, where ages increase with increasing temperature steps. The highest temperature steps may yield a plateau age that approaches the true crystallization age.

- Possible Cause 2: Potassium Alteration in Glassy Samples

- Explanation: For submarine volcanic glass, interaction with seawater can add potassium to the glass after eruption.<sup>[17]</sup> This leads to an erroneously young calculated age.
- Troubleshooting Steps:
  - Microprobe Analysis: Use an electron microprobe to check for unusually high or variable potassium concentrations in the glass.
  - Pre-treatment: Consider pre-treatment methods to remove altered glass phases if possible.<sup>[17]</sup>

Issue 3: I cannot find any zircons for U-Pb dating in my volcanic rock.

- Possible Cause: Rock Composition
  - Explanation: Zircon ( $\text{ZrSiO}_4$ ) crystallization is favored in magmas that are saturated in zirconium (Zr) and silica ( $\text{SiO}_2$ ). Mafic rocks like basalts are often undersaturated in Zr and may not contain zircon. Felsic rocks like rhyolites are much more likely to contain zircon.
  - Troubleshooting Steps:
    - Geochemical Analysis: Analyze the whole-rock geochemistry. If the Zr concentration is very low, zircon is unlikely to be present.
    - Alternative Minerals: Consider U-Pb dating of other U-bearing minerals if present, such as apatite, titanite, or baddeleyite, though their closure temperatures and resistance to alteration may differ from zircon.
    - Alternative Dating Methods: If U-Pb dating is not feasible, consider other methods like  $^{40}\text{Ar}/^{39}\text{Ar}$  dating of the groundmass or suitable phenocrysts.

Issue 4: Fission track ages appear too young and show a wide spread.

- Possible Cause: Thermal Annealing
  - Explanation: Fission tracks can be partially or fully "erased" if the mineral is heated above a certain temperature, known as the annealing temperature.<sup>[7][18]</sup> This will result in a

younger apparent age. The temperature at which annealing occurs depends on the mineral.[\[18\]](#)

- Troubleshooting Steps:
  - Track Length Analysis: Measure the lengths of the fission tracks. Shortened track lengths are an indication of partial annealing.
  - Thermal History Modeling: Use the track length distribution to model the thermal history of the rock. This can help to constrain the timing and extent of the heating event that caused the age reduction.
  - Plateau-Annealing Correction: For some glasses, a plateau-annealing procedure can be used to correct for the effects of track fading.[\[19\]](#)

## Quantitative Data Summary

Table 1: Comparison of Common Geochronological Methods for Volcanic Rocks

Method	Isotope System	Common Minerals/Materials	Age Range	Closure Temperature (Approx.)	Key Advantages & Disadvantages
$^{40}\text{Ar}/^{39}\text{Ar}$	$^{40}\text{K} \rightarrow ^{40}\text{Ar}$	Sanidine, Biotite, Hornblende, Plagioclase, Volcanic Glass, Groundmass	10,000 years to billions of years <sup>[1]</sup>	Varies by mineral (e.g., Hornblende $\sim 550^\circ\text{C}$ , Biotite $\sim 300^\circ\text{C}$ ) <sup>[4]</sup>	A: High precision, can detect Ar loss/excess Ar. D: Requires irradiation, potential for recoil issues in fine grains. <sup>[11]</sup>
K-Ar	$^{40}\text{K} \rightarrow ^{40}\text{Ar}$	Same as $^{40}\text{Ar}/^{39}\text{Ar}$	Thousands to billions of years	Same as $^{40}\text{Ar}/^{39}\text{Ar}$	A: No irradiation needed. D: Less precise than $^{40}\text{Ar}/^{39}\text{Ar}$ , susceptible to excess Ar. <sup>[11][14]</sup>

U-Pb	$^{238}\text{U} \rightarrow ^{206}\text{Pb}$ & $^{235}\text{U} \rightarrow ^{207}\text{Pb}$	Zircon, Apatite, Titanite, Baddeleyite	1 million to >4.5 billion years[6]	Zircon: $\sim 900^\circ\text{C}$ [5]	A: Very high precision, robust against thermal events. D: Requires presence of suitable U-bearing minerals.
Fission Track	Spontaneous fission of $^{238}\text{U}$	Zircon, Apatite, Volcanic Glass	Tens of thousands to billions of years[18]	Varies by mineral (e.g., Apatite $\sim 70$ - $110^\circ\text{C}$ , Zircon $\sim 230$ - $250^\circ\text{C}$ ) [7]	A: Provides thermal history information. D: Lower precision, susceptible to thermal annealing. [18]
Obsidian Hydration	Water diffusion into glass	Obsidian (Volcanic Glass)	< 200,000 years[9]	N/A (rate is temperature-dependent)	A: Relatively inexpensive. D: Rate is highly dependent on temperature and glass composition. [10][20]

## Experimental Protocols

### Methodology 1: $^{40}\text{Ar}/^{39}\text{Ar}$ Step-Heating Analysis of Volcanic Sanidine

- Sample Preparation:

- Crush the volcanic rock sample using a jaw crusher and/or disk mill.
- Sieve the crushed material to a desired grain size fraction (e.g., 250-500  $\mu\text{m}$ ).
- Separate sanidine crystals using a magnetic separator and heavy liquids.
- Hand-pick the clearest, inclusion-free sanidine crystals under a binocular microscope.
- Clean the mineral separates in an ultrasonic bath with deionized water.
- Irradiation:
  - Load the sanidine separates into aluminum or quartz vials along with a neutron fluence monitor of known age (e.g., Fish Canyon Tuff sanidine).
  - Irradiate the samples in a nuclear reactor to produce  $^{39}\text{Ar}$  from  $^{39}\text{K}$ .[\[2\]](#)
- Mass Spectrometry:
  - After a cooling period, load the irradiated sample into a high-vacuum gas extraction line connected to a noble gas mass spectrometer.
  - Heat the sample in a series of increasing temperature steps using a laser or resistance furnace.[\[4\]](#)
  - At each step, the released gas is purified by exposure to getters that remove active gases (e.g.,  $\text{H}_2\text{O}$ ,  $\text{CO}_2$ ,  $\text{N}_2$ ).
  - The purified argon gas is then introduced into the mass spectrometer, and the isotopic ratios ( $^{40}\text{Ar}$ ,  $^{39}\text{Ar}$ ,  $^{38}\text{Ar}$ ,  $^{37}\text{Ar}$ ,  $^{36}\text{Ar}$ ) are measured.
- Data Analysis:
  - Calculate an apparent age for each temperature step.
  - Plot the apparent ages against the cumulative percentage of  $^{39}\text{Ar}$  released to create an age spectrum diagram.



- A "plateau age" is defined if three or more contiguous steps, comprising >50% of the total  $^{39}\text{Ar}$  released, are statistically concordant. This plateau age is typically interpreted as the crystallization age.
- Construct an isochron plot to assess the initial  $^{40}\text{Ar}/^{36}\text{Ar}$  composition and check for excess argon.

#### Methodology 2: U-Pb Geochronology of Zircon by LA-ICP-MS

- Sample Preparation:
  - Crush and mill the rock sample.
  - Separate heavy minerals, including zircon, using a Wilfley table, heavy liquids, and a magnetic separator.
  - Hand-pick representative zircon crystals.
  - Mount the selected zircons in an epoxy resin puck and polish to expose their interiors.
  - Image the zircons using cathodoluminescence (CL) to reveal internal structures like zoning and inherited cores.
- Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS):
  - Place the polished zircon mount into the laser ablation cell.
  - Use a high-powered laser to ablate a small spot (typically 20-30  $\mu\text{m}$  in diameter) on the surface of a zircon crystal.
  - The ablated material is transported by a carrier gas (e.g., helium) into the plasma of an ICP-MS.
  - The ICP-MS ionizes the sample and separates the ions based on their mass-to-charge ratio, allowing for the measurement of U, Pb, and Th isotopes.
  - Analyze standard reference zircons with known ages intermittently to correct for instrumental mass fractionation.

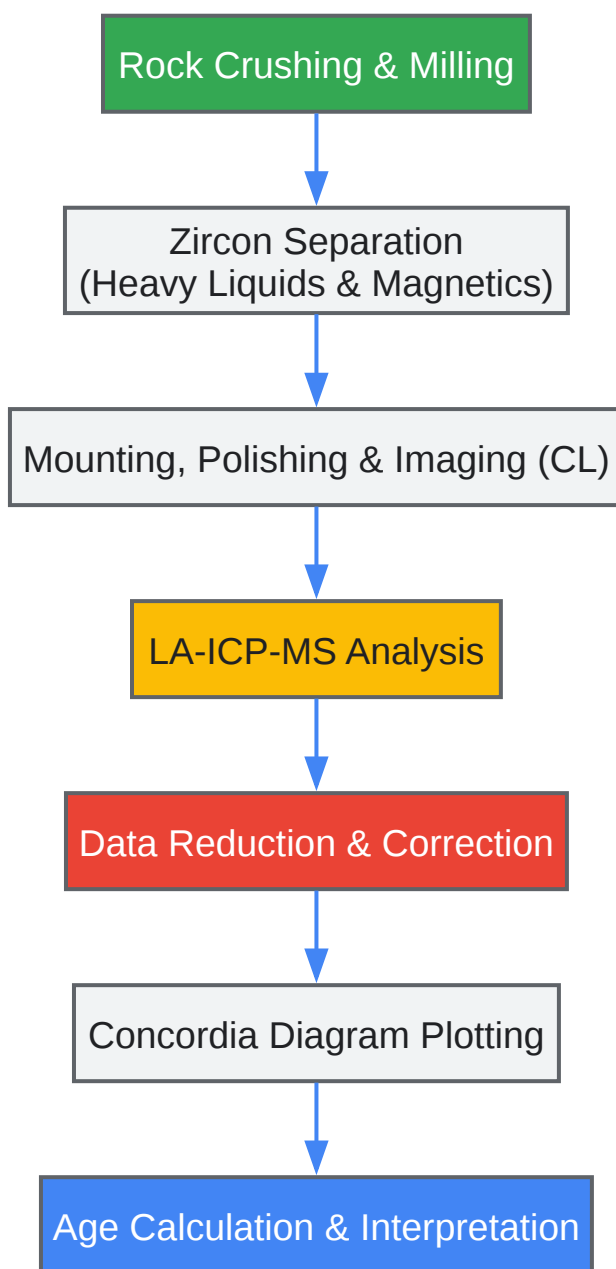
- Data Analysis:
  - Calculate the  $^{206}\text{Pb}/^{238}\text{U}$  and  $^{207}\text{Pb}/^{235}\text{U}$  ratios for each analysis spot after correcting for background and instrumental drift.
  - Plot the data on a concordia diagram. Analyses that plot on the concordia curve are considered concordant and their  $^{206}\text{Pb}/^{238}\text{U}$  age is typically used for younger (<1 Ga) zircons.
  - The weighted average of concordant ages from a population of zircons is often interpreted as the crystallization age of the magma.

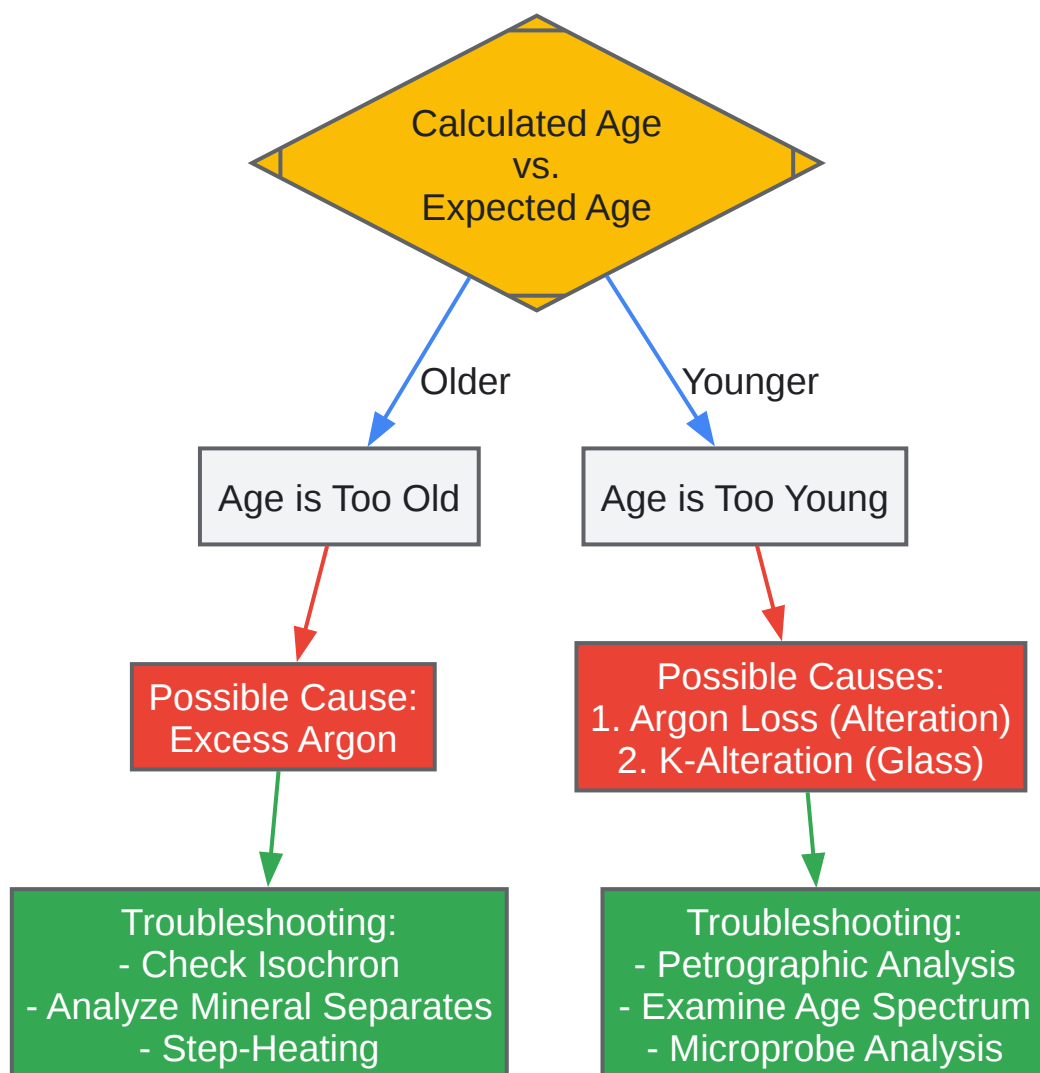
## Visualizations



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Caption: Workflow for  $^{40}\text{Ar}/^{39}\text{Ar}$  geochronology.





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